

Technical Guide: 1,2-Dilinoleoylglycerol-d5

Safety Profile

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Compound of Interest

Compound Name: 1,2-Dilinoleoylglycerol-d5

Cat. No.: B15598824

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **1,2-Dilinoleoylglycerol-d5** was identified. The following information is compiled from data on structurally similar compounds, including glycerol and non-deuterated diacylglycerols. This guide is intended for informational purposes for laboratory research use only and does not constitute a formal SDS.

Chemical and Physical Properties

1,2-Dilinoleoylglycerol-d5 is a deuterated form of 1,2-Dilinoleoylglycerol, a diacylglycerol containing two linoleic acid chains. While specific experimental data for the deuterated compound is limited, the physical and chemical properties are expected to be very similar to its non-deuterated counterpart.

Table 1: Physical and Chemical Properties of 1,2-Dilinoleoyl-sn-glycerol (Analogue)

Property	Value	Source
Molecular Formula	C39H68O5	PubChem
Molecular Weight	617.0 g/mol	PubChem
Physical Description	Solid	Human Metabolome Database
IUPAC Name	[(2S)-3-hydroxy-2-[(9Z,12Z)-octadeca-9,12-dienoyl]oxypropyl] (9Z,12Z)-octadeca-9,12-dienoate	PubChem

Hazard Identification and Safety Precautions

Based on the safety data sheets of similar glycerolipids and glycerol, **1,2-Dilinoleoylglycerol-d5** is not classified as a hazardous substance or mixture.^{[1][2][3]} However, as with any chemical, appropriate laboratory safety practices should be followed. The toxicological properties have not been thoroughly investigated.^[1]

Table 2: Hazard Information and Precautionary Statements

Hazard	Classification	Precautionary Measures
Acute Toxicity	Not Classified	To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated. [1]
Skin Corrosion/Irritation	Not Classified	Generally, the product does not irritate the skin. [2]
Serious Eye Damage/Irritation	Not Classified	Rinse opened eye for several minutes under running water. [2]
Carcinogenicity	No ingredient of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, NTP, or OSHA. [1] [3]	No specific measures required.

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **1,2-Dilinoleoylglycerol-d5** and ensuring laboratory safety.

Experimental Protocol: Standard Handling and Storage

- Engineering Controls: Use in a well-ventilated area. Emergency eye wash fountains and safety showers should be available in the immediate vicinity of use or handling.[\[4\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles.
 - Skin Protection: Wear protective gloves and a lab coat. Dispose of contaminated gloves after use.[\[4\]](#)

- Respiratory Protection: Not typically required for small quantities in a well-ventilated area.
- Storage: Store in a tightly sealed container in a cool, dry place. Some related compounds are noted to be hygroscopic and sensitive to air and light.[1][3] Recommended storage is often at -20°C.
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.

Stability and Reactivity

Table 3: Stability and Reactivity Data

Parameter	Information
Reactivity	No data available for the deuterated compound. Nonreactive under normal conditions for similar compounds.[4]
Chemical Stability	Stable under recommended storage conditions. [4]
Possibility of Hazardous Reactions	None under normal processing.[4]
Conditions to Avoid	Incompatible materials, excess heat, and exposure to moist air or water.[4]
Incompatible Materials	Strong oxidizing agents, strong bases.[4]
Hazardous Decomposition Products	Oxides of carbon and potentially irritating and toxic gases/fumes upon combustion.[4]

Toxicological Information

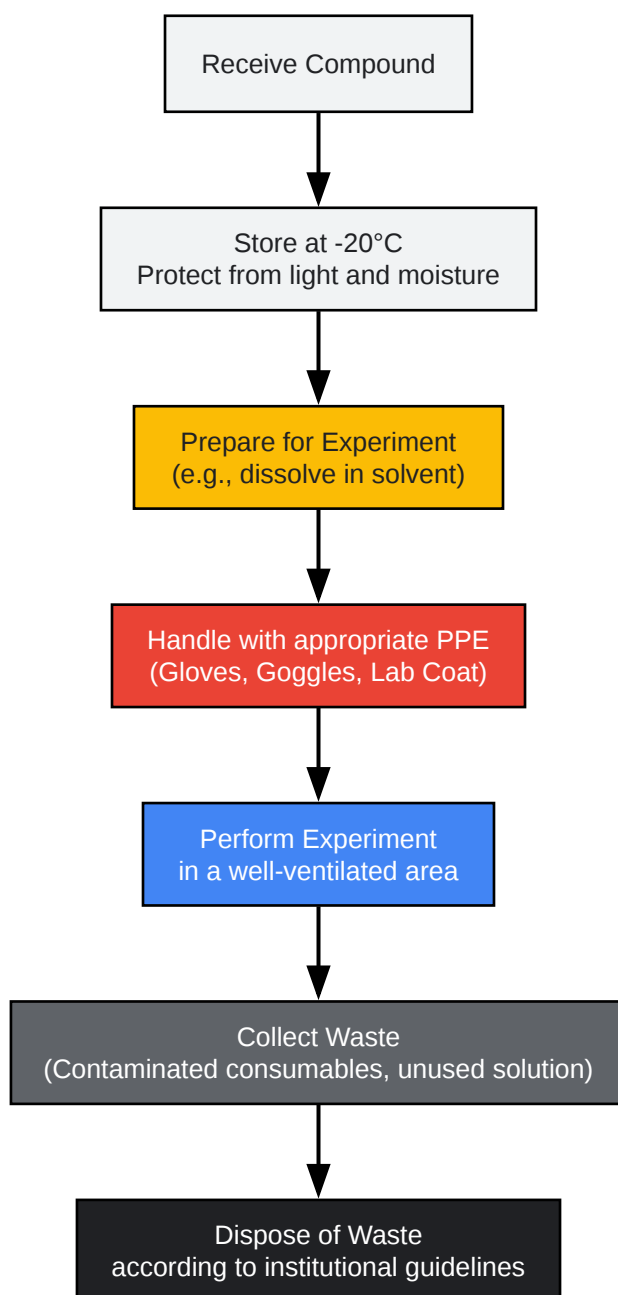
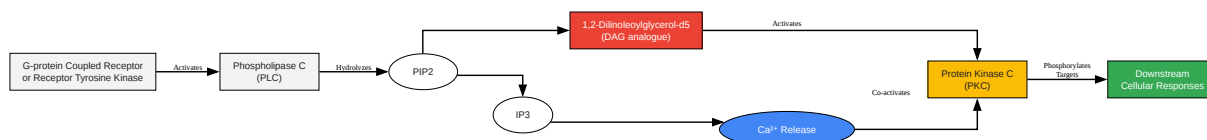
Detailed toxicological studies on **1,2-Dilinoleoylglycerol-d5** are not available. The information below is based on glycerol, a primary component.

Table 4: Acute Toxicity Data for Glycerol (Analogue)

Route	Species	Value
Oral LD50	Rat	12,600 mg/kg[4]
Inhalation LC50	Rat	> 570 mg/m ³ (1-hour exposure)[4]

Biological Role and Signaling Pathways

1,2-Diacylglycerols, such as 1,2-Dilinoleoylglycerol, are important signaling molecules that can be produced from the hydrolysis of phospholipids like phosphatidylinositol 4,5-bisphosphate (PIP2). They are known activators of protein kinase C (PKC).



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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. fishersci.ca [fishersci.ca]
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